

CAS number for rac cis-Loxoprofen-d3 Alcohol

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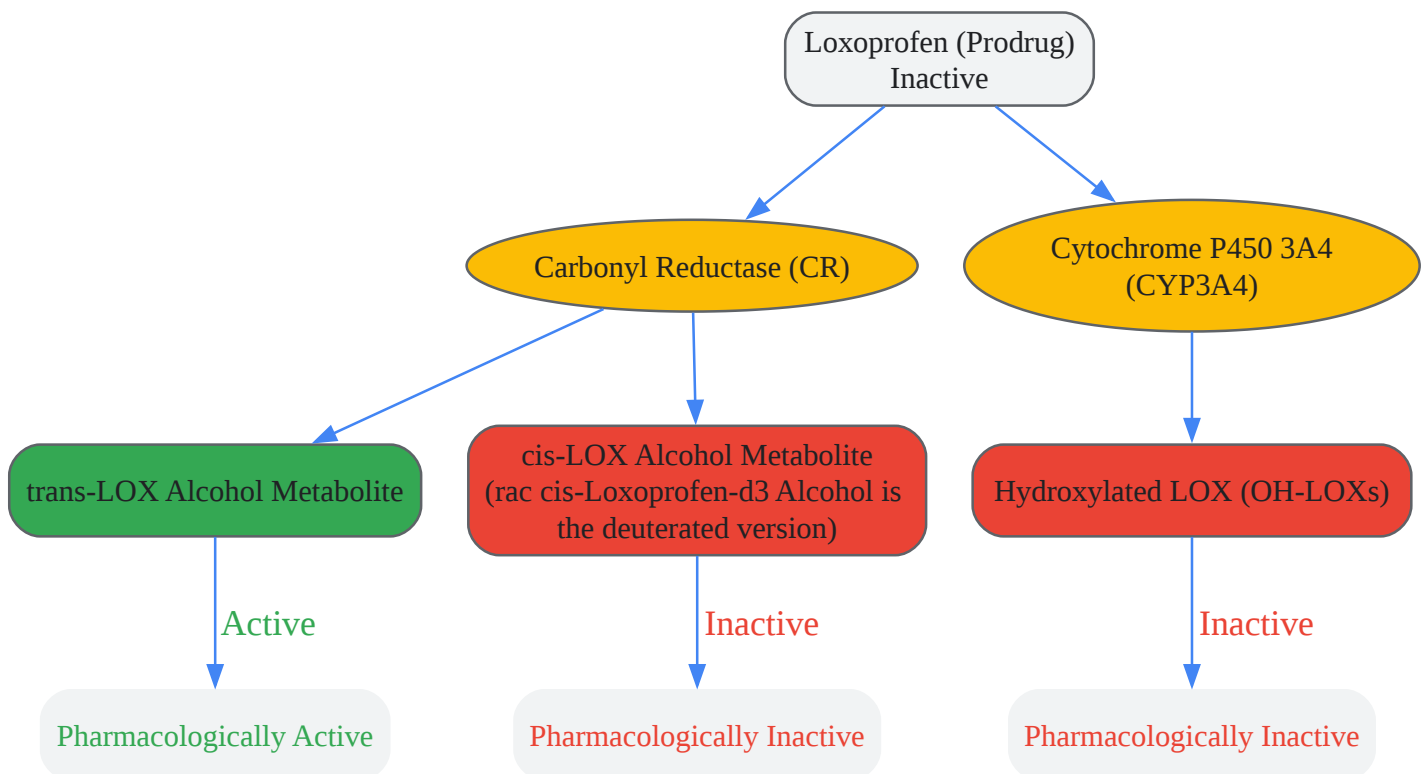
Compound Focus: Loxoprofen-d3

Cat. No.: S14390436

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Metabolic Pathway and Role in Research

Loxoprofen is a prodrug, meaning it requires metabolic conversion to become active [1]. Its metabolism involves two primary pathways, which determine the activity of the resulting metabolites.



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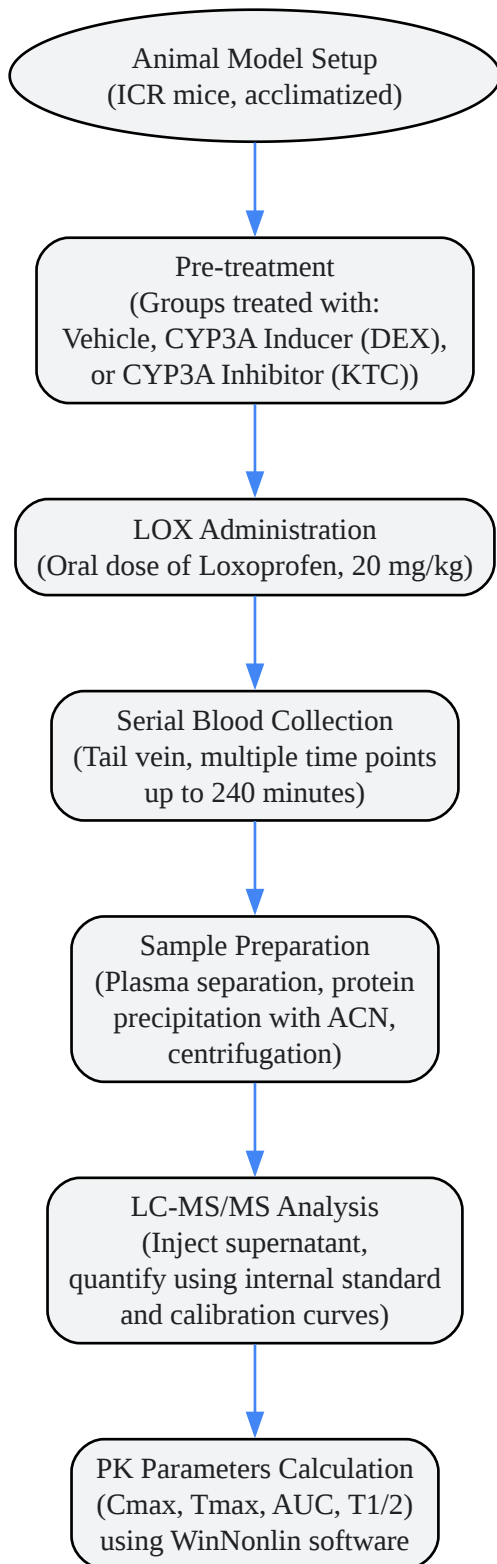
Diagram of Loxoprofen's primary metabolic pathways and metabolite activity.

The rac **cis-Loxoprofen-d3 Alcohol** is a deuterium-labeled version of the inactive cis-alcohol metabolite [2] [1]. Its primary value in research includes:

- **Analytical Internal Standard:** The deuterium atoms create a mass shift, making it ideal for use as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the precise quantification of Loxoprofen and its metabolites in biological samples [2].
- **Metabolic and Pharmacokinetic Studies:** It is used to investigate the complex metabolism, pharmacokinetics, and potential drug-drug interactions of Loxoprofen, especially concerning CYP3A4 modulators [2] [1].

Experimental Protocol for Pharmacokinetic Analysis

The following methodology, adapted from a published study, details how Loxoprofen and its metabolites are quantified *in vivo* [1].



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Workflow for in vivo pharmacokinetic study of Loxoprofen in a mouse model.

Key Materials:

- **Analytes:** Loxoprofen, trans-LOX, cis-LOX [1].
- **Internal Standard (IS):** Tolbutamide can be used [1].
- **Equipment:** LC-MS/MS system, centrifuge [1].

Sample Preparation Workflow:

- **Plasma Processing:** Mix 10 µL of plasma sample with 90 µL of acetonitrile (ACN) containing 0.1% formic acid and the internal standard [1].
- **Vortex and Centrifuge:** Vigorously mix the samples and then centrifuge at high speed (e.g., 13,000× g) for 10 minutes at 4°C to precipitate proteins [1].
- **Injection:** Transfer the clean supernatant for LC-MS/MS analysis [1].

Commercial Availability

rac cis-**Loxoprofen-d3** Alcohol is a specialized research chemical available from several global suppliers. The following table lists available packaging and historical prices for reference; **please note that prices and availability are subject to change and current quotes from suppliers should be obtained.**

Manufacturer / Supplier	Product Number	Package Size	Historical Price (as of 2021-2023)
US Biological	166223	2.5 mg	\$460 [2] [3]
TRC	L472912	25 mg	\$1190 [2] [3] [4]
Medical Isotopes, Inc.	D52033	25 mg	\$2200 [2] [3]
Chemsky International	-	-	Variable [2]
Clearsynth	CS-T-97345	-	Variable [2] [5]

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References

1. Assessing Drug Interaction and Pharmacokinetics of ... [pmc.ncbi.nlm.nih.gov]
2. rac cis-Loxoprofen-d3 Alcohol () for sale [vulcanchem.com]
3. rac cis-Loxoprofen-d3 Alcohol | 2508138-40-5 [chemicalbook.com]
4. rac cis-Loxoprofen-d3 Alcohol-SinoStandards Bio-Tech [sinostandards.net]
5. CAS: | rac cis-Loxoprofen-d3 Alcohol - Stable-Isotopes [stable-isotopes.com]

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